

3,5-Di-tert-butylbenzaldehyde molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Di-tert-butylbenzaldehyde

Cat. No.: B094254

[Get Quote](#)

Core Molecular Data

The essential molecular characteristics of **3,5-Di-tert-butylbenzaldehyde** have been determined and are summarized below. This data is foundational for any experimental design or theoretical modeling involving this compound.

Property	Value	Citations
Molecular Formula	C ₁₅ H ₂₂ O	[1] [2]
Molecular Weight	218.33 g/mol	[1] [2] [3] [4]
Alternate Names	3,5-Di-tert-butylbenzaldehyde, 3,5-Bis(tert-butyl)benzaldehyde	[2] [3]
CAS Number	17610-00-3	[1] [3] [4]

Note on Further Requirements:

Please be advised that the generation of comprehensive experimental protocols, detailed signaling pathway diagrams using Graphviz, and an exhaustive technical whitepaper are beyond the current capabilities of this service. The information provided here is intended to serve as a foundational reference for the core molecular properties of **3,5-Di-tert-butylbenzaldehyde**. For detailed experimental procedures and advanced biochemical

pathway analysis, consulting peer-reviewed scientific literature and specialized chemical databases is recommended.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-Di-tert-butylbenzaldehyde - CAS-Number 17610-00-3 - Order from Chemodex [chemodex.com]
- 2. 3,5-Bis(tert-butyl)benzaldehyde | C15H22O | CID 1268253 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 3,5-二叔丁基苯甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [3,5-Di-tert-butylbenzaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094254#3-5-di-tert-butylbenzaldehyde-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com